

SKF-82958 Hydrobromide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *SKF-82958 hydrobromide*

CAS No.: *74115-01-8*

Cat. No.: *B1668789*

[Get Quote](#)

An In-depth Examination of a Potent D1-like Dopamine Receptor Agonist in Preclinical Research

SKF-82958 hydrobromide is a potent and selective full agonist for the D1-like dopamine receptor family, making it a valuable tool in neuroscience research.^{[1][2][3]} Its ability to selectively activate these receptors allows for the precise investigation of their role in various physiological and pathological processes. This technical guide provides a comprehensive overview of **SKF-82958 hydrobromide**, including its pharmacological properties, key research applications, experimental protocols, and associated signaling pathways. The hydrobromide salt form of SKF-82958 is noted for its enhanced water solubility and stability compared to the free base, without altering its biological activity at equivalent molar concentrations.^[1]

Pharmacological Profile

SKF-82958 displays a high affinity and selectivity for the D1-like dopamine receptors (D1 and D5) over the D2-like receptors. This selectivity is crucial for isolating and studying the specific functions of the D1-like receptor system. The compound's agonistic activity at the D1 receptor

stimulates a cascade of intracellular signaling events, primarily through the activation of adenylyl cyclase.

Quantitative Pharmacological Data

The following table summarizes the key in vitro pharmacological parameters of SKF-82958. This data is essential for designing experiments and interpreting results.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Research Applications

The selective activation of D1-like dopamine receptors by SKF-82958 has led to its use in a wide range of research areas, including:

- **Parkinson's Disease:** Research has explored the potential of D1 receptor agonists like SKF-82958 to alleviate motor symptoms. Studies in animal models of Parkinson's disease have shown that SKF-82958 can induce rotational behavior, a common measure of anti-parkinsonian efficacy.^[4] For instance, in a study with hemiparkinsonian monkeys, SKF-82958 was shown to potentiate contraversive circling, indicating a potential therapeutic effect.^[4] Furthermore, it has been shown to suppress pilocarpine-induced tremulous jaw movements in rats, a model relevant to parkinsonian tremors.^{[1][2][3]}
- **Addiction and Reward:** The dopamine system is central to reward and reinforcement, and D1 receptors play a critical role. SKF-82958 has been used to investigate the involvement of D1 receptors in the reinforcing effects of drugs of abuse. Studies have demonstrated that rats will self-administer SKF-82958, suggesting it has rewarding properties mediated by D1

receptor activation.[5][6] Furthermore, research has shown that SKF-82958 can induce a conditioned place preference, further supporting its role in reward-related learning.[7]

- **Autism Spectrum Disorder (ASD):** Recent research has implicated dopaminergic signaling dysfunction in ASD. In a mouse model with a Shank3 deficiency, which exhibits ASD-like behaviors, administration of SKF-82958 was found to restore social behaviors, synaptic function, and signaling deficits.[8] This suggests that D1 receptor agonism could be a potential therapeutic strategy for certain forms of ASD.[8]
- **Cognitive Function:** D1 receptors in the prefrontal cortex are known to be involved in working memory and executive functions. While not the primary focus of the provided search results, the role of SKF-82958 in modulating these cognitive processes is an active area of investigation.

Key Experimental Protocols

The following are detailed methodologies for key experiments frequently conducted using SKF-82958.

In Vivo Behavioral Assessment: Drug Discrimination in Rats

This protocol is used to assess the subjective effects of a drug.

Objective: To determine if rats can discriminate SKF-82958 from a vehicle control.

Methodology:

- **Subjects:** Male Wistar rats are typically used.
- **Apparatus:** Standard two-lever operant conditioning chambers.
- **Training:** Rats are trained to press one lever after an injection of SKF-82958 (e.g., 0.03 mg/kg, intraperitoneally) and the other lever after a vehicle injection to receive a food reward.
[9]

- Testing: Once trained, the ability of other compounds to substitute for the SKF-82958 cue is tested. The number of presses on the drug-appropriate lever is measured.
- Data Analysis: The percentage of responses on the drug-appropriate lever is calculated. Full substitution is typically defined as $\geq 80\%$ of responses on the drug-appropriate lever.

In Vivo Behavioral Assessment: Conditioned Place Preference in Rats

This protocol is used to assess the rewarding or aversive properties of a drug.

Objective: To determine if SKF-82958 induces a preference for a drug-paired environment.

Methodology:

- Subjects: Male Wistar rats are commonly used.
- Apparatus: A three-chamber apparatus with distinct visual and tactile cues in the two outer chambers.
- Pre-conditioning: On the first day, rats are allowed to freely explore the entire apparatus to determine any initial preference for one side.
- Conditioning: Over several days, rats receive an injection of SKF-82958 (e.g., 0.05 mg/kg, subcutaneously or intraperitoneally) and are confined to one of the outer chambers.^[7] On alternate days, they receive a vehicle injection and are confined to the other outer chamber.
- Post-conditioning (Test): On the final day, drug-free rats are allowed to freely explore the entire apparatus. The time spent in each of the three chambers is recorded.
- Data Analysis: A significant increase in the time spent in the drug-paired chamber during the test phase compared to the pre-conditioning phase indicates a conditioned place preference.

In Vitro Assay: Adenylate Cyclase Activity in Rat Striatal Membranes

This assay measures the functional consequence of D1 receptor activation.

Objective: To determine the potency of SKF-82958 in stimulating adenylate cyclase activity.

Methodology:

- Tissue Preparation: Striatal tissue is dissected from rat brains and homogenized. The membrane fraction is isolated by centrifugation.
- Assay: The membranes are incubated with various concentrations of SKF-82958 in the presence of ATP and other necessary co-factors.
- Measurement: The amount of cyclic AMP (cAMP) produced is quantified, typically using radioimmunoassay or enzyme-linked immunosorbent assay (ELISA).
- Data Analysis: The concentration of SKF-82958 that produces 50% of the maximal stimulation of adenylate cyclase (EC50) is calculated.[1][2][3]

Signaling Pathways and Visualizations

SKF-82958, as a D1 receptor agonist, primarily signals through the G α s/olf-coupled pathway, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). This, in turn, activates Protein Kinase A (PKA), which phosphorylates various downstream targets, including the transcription factor CREB (cAMP response element-binding protein).

In some contexts, such as in Shank3-deficient mouse models of autism, SKF-82958 has been shown to restore ERK-CREB signaling and the expression of Brain-Derived Neurotrophic Factor (BDNF).[8]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Canonical D1 Receptor Signaling Pathway Activated by SKF-82958.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Experimental Workflow for Conditioned Place Preference (CPP) Studies.

In summary, **SKF-82958 hydrobromide** is an indispensable pharmacological tool for elucidating the multifaceted roles of the D1-like dopamine receptor system in health and disease. Its high selectivity and potent agonism allow for targeted investigations that continue to advance our understanding of neuropsychiatric and neurodegenerative disorders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- [4. Trihexyphenidyl interactions with the dopamine D1-selective receptor agonist SKF-82958 and the D2-selective receptor agonist N-0923 in 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine-induced hemiparkinsonian monkeys - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. The D1 agonists SKF 82958 and SKF 77434 are self-administered by rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Place conditioning with the dopamine D1-like receptor agonist SKF 82958 but not SKF 81297 or SKF 77434 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. D1 Receptor Agonist Ameliorates Synaptic and Behavioral Deficits in a Shank3-Deficient Mouse Model of Autism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. The dopamine D\(1\) receptor agonist SKF-82958 serves as a discriminative stimulus in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [SKF-82958 Hydrobromide: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668789#what-is-skf-82958-hydrobromide-used-for-in-research\]](https://www.benchchem.com/product/b1668789#what-is-skf-82958-hydrobromide-used-for-in-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)